

Application Notes: Characterization of CB-64D, a Novel Akt Signaling Inhibitor

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Compound of Interest

Compound Name: CB-64D

Cat. No.: B1255076

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Introduction The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival, proliferation, and metabolism. Its aberrant activation is a hallmark of many human cancers, making it a prime target for therapeutic intervention. **CB-64D** is a novel, potent, and selective small molecule inhibitor targeting the Akt kinase. These application notes provide a summary of the inhibitory activity of **CB-64D** and detailed protocols for its use in studying Akt expression and signaling in a research setting.

Quantitative Data Summary

The following tables summarize the in vitro activity of **CB-64D** against Akt isoforms and its anti-proliferative effects in a cancer cell line model.

Table 1: In Vitro Kinase Inhibitory Activity of CB-64D This table presents the half-maximal inhibitory concentration (IC50) of **CB-64D** against the three isoforms of the Akt kinase.

Kinase Target	IC50 (nM)
Akt1	5.2
Akt2	8.1
Akt3	6.5
PI3K α	>10,000
PDK1	>10,000

Data represents the mean of three independent experiments.

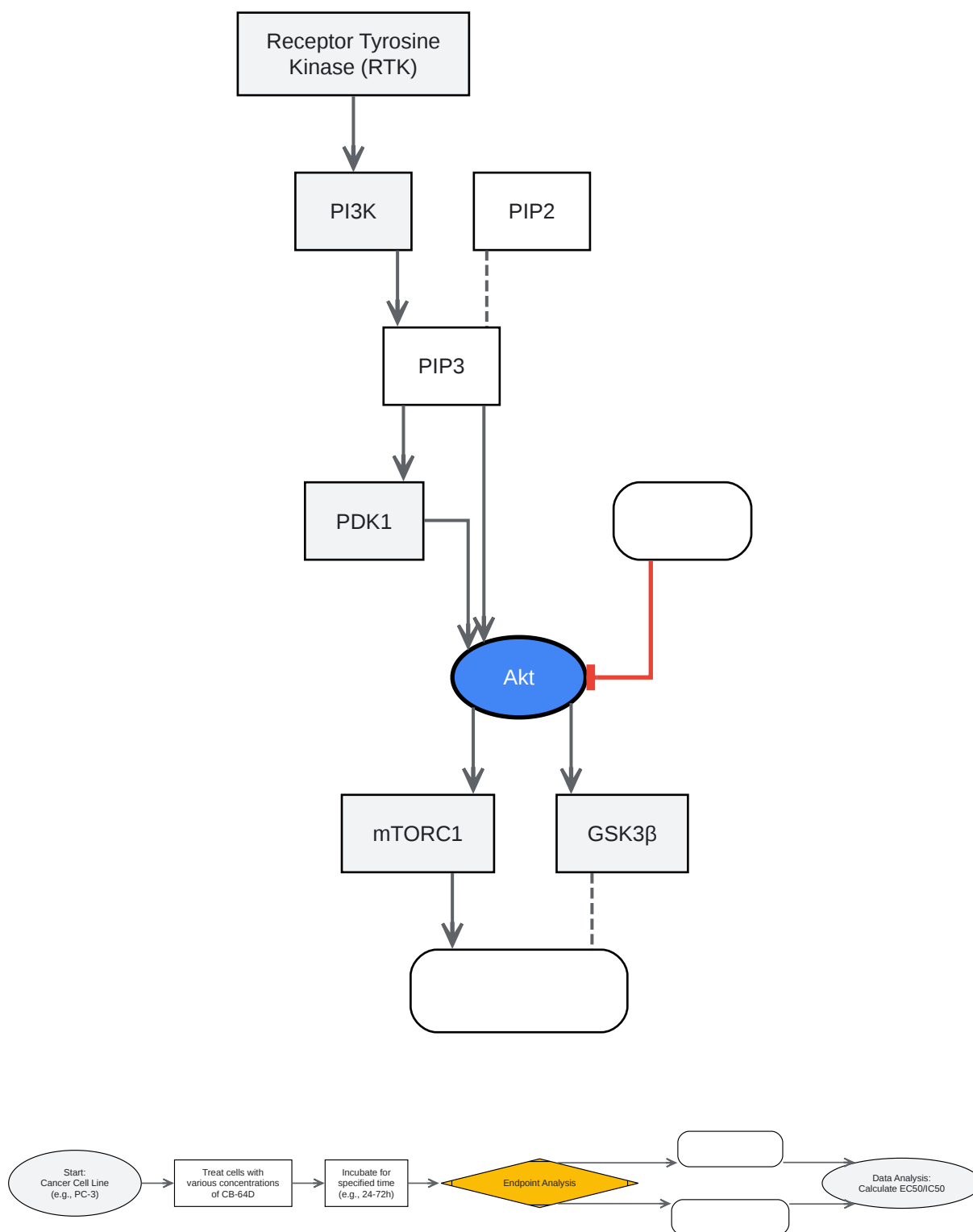
Table 2: Anti-proliferative Activity of **CB-64D** This table shows the half-maximal effective concentration (EC50) of **CB-64D** in reducing the viability of the PTEN-null PC-3 prostate cancer cell line, which exhibits constitutively active Akt signaling.

Cell Line	Treatment Duration (hours)	EC50 (nM)
PC-3	72	55

Cell viability was assessed using a standard MTS assay.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **CB-64D** within the Akt signaling cascade and a typical experimental workflow for its characterization.



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